

10-Bromodecanol chemical properties and structure

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Compound of Interest

Compound Name: *10-Bromodecanol*

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An In-Depth Technical Guide to **10-Bromodecanol**: Chemical Properties and Structure

Abstract

10-Bromodecanol is a bifunctional organic compound featuring a terminal bromine atom and a primary hydroxyl group, separated by a ten-carbon aliphatic chain.^[1] This unique structure makes it a valuable intermediate and building block in various fields of chemical synthesis, including pharmaceuticals, agrochemicals, and materials science.^{[1][2]} Its utility as a flexible spacer and linker is particularly notable in the development of complex molecular architectures such as PROTACs (Proteolysis Targeting Chimeras) and antibody-drug conjugates (ADCs).^[1] This document provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **10-Bromodecanol**.

Chemical Properties and Identification

10-Bromodecanol is typically a clear, pale yellow liquid at room temperature.^{[2][3]} It is classified as an irritant and requires careful handling with appropriate personal protective equipment.^[2] Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	53463-68-6
Molecular Formula	C ₁₀ H ₂₁ BrO
Molecular Weight	237.18 g/mol
Appearance	Clear yellow to off-white liquid or solid
Boiling Point	165-169 °C at 10 mmHg
Density	1.19 g/mL at 25 °C
Refractive Index (n _{20/D})	1.476
Flash Point	>109 °C (>230 °F) - closed cup
Solubility	Soluble in organic solvents like ethanol, ether, and chloroform. Miscible with water.
pKa	15.20 ± 0.10 (Predicted)

Chemical Structure

The structure of **10-Bromodecanol** consists of a linear ten-carbon chain. A hydroxyl group (-OH) is attached to the first carbon (C1), making it a primary alcohol.^[4] A bromine atom (-Br) is attached to the tenth carbon (C10), making it a terminal alkyl bromide. This bifunctional nature allows for selective reactions at either end of the molecule.^[1]

- IUPAC Name: 10-bromodecan-1-ol^[5]
- Linear Formula: Br(CH₂)₁₀OH
- SMILES String: OCCCCCCBr
- InChI Key: LGZMUUBPTDRQQM-UHFFFAOYSA-N^[6]

Caption: 2D structure of **10-Bromodecanol**.

Experimental Protocols

Synthesis of 10-Bromodecanol from 1,10-Decanediol

A common method for synthesizing **10-Bromodecanol** is through the selective monobromination of 1,10-decanediol using hydrobromic acid.[4]

Materials:

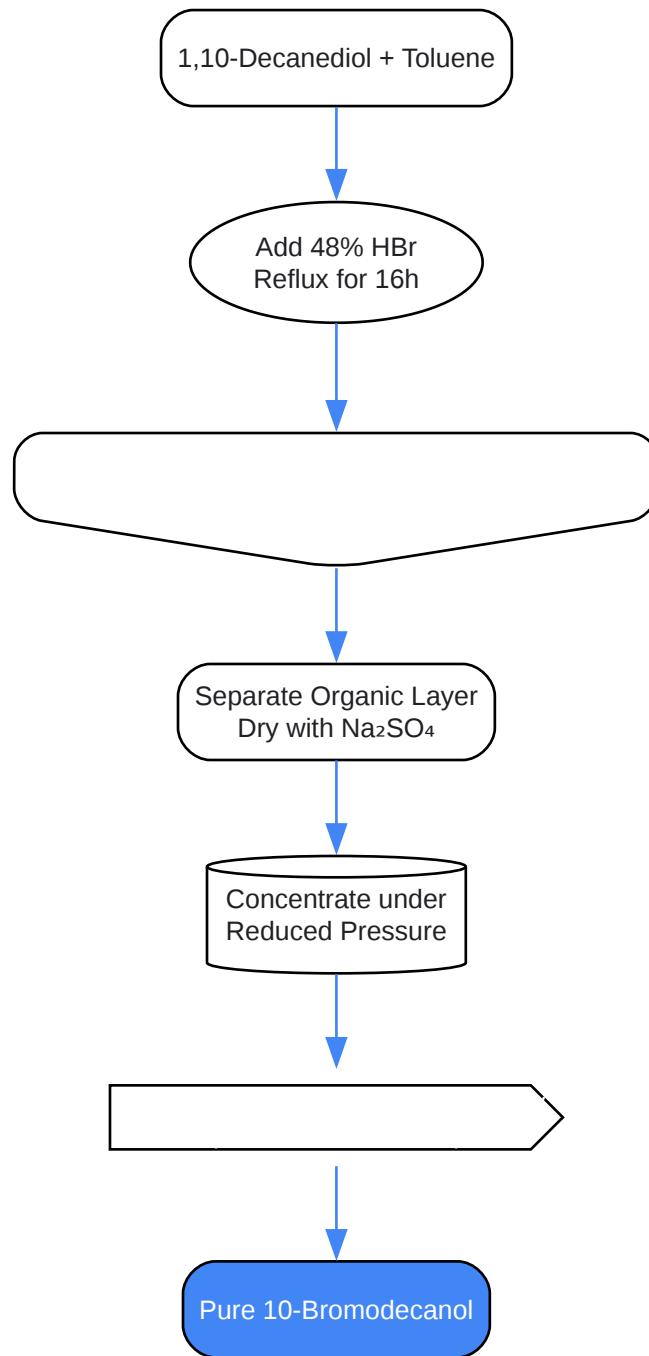
- 1,10-decanediol (10 g, 57.47 mmol)
- Toluene (600 mL)
- 48% Hydrobromic acid (7.15 mL, 63.21 mmol)
- 1 N Hydrochloric acid
- 2 M Sodium hydroxide (aqueous)
- Deionized water
- Saturated saline solution
- Anhydrous sodium sulfate
- Silica gel
- Eluent: 15% Ethyl acetate in Hexane

Procedure:

- Dissolve 1,10-decanediol (10 g, 57.47 mmol) in toluene (600 mL) in a 1 L two-necked, round-bottomed flask equipped with a Dean-Stark separator.[4]
- Slowly add 48% hydrobromic acid (7.15 mL, 63.21 mmol) to the solution.[4]
- Heat the reaction mixture to reflux and maintain for 16 hours.[4]
- After the reaction is complete, cool the mixture to room temperature.[4]

- Wash the reaction mixture sequentially with 1 N hydrochloric acid, 2 M aqueous sodium hydroxide, deionized water, and saturated saline solution.[4]
- Separate the organic phase and dry it over anhydrous sodium sulfate.[4]
- Filter the solution and concentrate it under reduced pressure to obtain the crude product.[4]
- Purify the crude product by silica gel column chromatography, using 15% ethyl acetate in hexane as the eluent, to yield pure **10-Bromodecanol** as a colorless transparent oil (Expected yield: ~93%).[4]

Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **10-Bromodecanol**.

Spectroscopic Characterization

The structure and purity of the synthesized **10-Bromodecanol** can be confirmed using various spectroscopic techniques.

- ^1H NMR (500 MHz, CDCl_3):

- δ 3.63 (t, $J = 5.8$ Hz, 2H, $-\text{CH}_2\text{OH}$)
- δ 3.39 (t, $J = 6.8$ Hz, 2H, $-\text{CH}_2\text{Br}$)
- δ 1.85 (m, 2H)
- δ 1.56 (m, 2H)
- δ 1.42 (m, 2H)
- δ 1.38-1.27 (m, 10H)[4]

- ^{13}C NMR (125 MHz, CDCl_3):

- δ 62.9, 33.9, 32.7, 32.6, 29.3, 29.2, 29.2, 28.6, 28.0, 25.6[4]

- Infrared (IR) Spectroscopy (Neat):

- ν_{max} 2927, 2856, 1738, 1593, 1449, 1367, 1241 cm^{-1} [4]

- High-Resolution Mass Spectrometry (HRMS-ESI):

- Calculated for $\text{C}_{10}\text{H}_{22}\text{BrO}$ $[\text{M}+\text{H}]^+$: 237.0854
- Measured: 237.0845[4]

The presence of bromine results in a characteristic isotopic pattern in the mass spectrum. For a molecule with one bromine atom, two peaks of nearly equal intensity will be observed at M and M+2, corresponding to the natural abundance of the ^{79}Br and ^{81}Br isotopes.[7]

Applications in Research and Development

10-Bromodecanol is a versatile reagent in organic synthesis.

- Pharmaceuticals and Drug Development: It is used as an intermediate for active pharmaceutical ingredients (APIs).[2] Its bifunctional nature makes it an ideal linker for creating PROTACs and ADCs, where precise spacing between two different functional moieties is crucial.[1] It has also been used to synthesize molecules that induce neurite outgrowth in neuronal cells.[4]
- Agrochemicals: It serves as a building block in the synthesis of pesticides and herbicides.[2]
- Pheromone Synthesis: It was used in the synthesis of (11Z,13Z)-11,13-hexadecadienal, the female sex pheromone of the navel orangeworm (*Amyelois transitella*).[3][4]
- Materials Science: It can be used to synthesize rotaxane dendrimers and as a monomer or cross-linking agent in polymer chemistry.[1][4]

Safety and Handling

10-Bromodecanol is an irritant, capable of causing skin, eye, and respiratory system irritation. [2][3]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Measures: Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection.[2][3] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3]
- Storage: Store in a cool, dry place in a tightly sealed container under an inert atmosphere. It is sensitive to moisture, heat, and air.[2][3]

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